

RO0711401 storage conditions long term

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Compound of Interest

Compound Name: RO0711401

Cat. No.: B15619375

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Technical Support Center: RO0711401

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term storage, handling, and use of **RO0711401**, a selective mGlu1 positive allosteric modulator.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **RO0711401** powder?

RO0711401 powder is stable for extended periods when stored correctly. For optimal long-term stability, it is recommended to store the powder at -20°C, which should maintain its integrity for up to 3 years.^{[1][2]} Storage at 4°C is also an option for shorter periods, with a shelf life of up to 2 years.^{[1][3]}

Q2: How should I store stock solutions of **RO0711401**?

Once dissolved in a solvent such as DMSO, stock solutions of **RO0711401** should be stored frozen to maintain efficacy. Storage at -80°C is recommended for up to 6 months.^[1] For shorter-term storage, -20°C is acceptable for up to 1 month.^{[1][4]} It is advisable to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.^[5]

Q3: What is the recommended solvent for dissolving **RO0711401**?

The recommended solvent for **RO0711401** is Dimethyl Sulfoxide (DMSO).^{[2][4][6]} It is soluble in DMSO at a concentration of 100 mg/mL (277.55 mM); sonication may be required to fully dissolve the compound.^{[1][2]}

Q4: Can I use **RO0711401** in animal experiments?

Yes, **RO0711401** is orally active and can be used in animal experiments.^{[1][7]} When preparing solutions for in vivo studies, it is important to note that while a DMSO stock solution is necessary, the final working solution may require dilution with hydrotrophy agents like sodium carboxymethyl cellulose (CMC-Na) or Tween 80 to ensure solubility and minimize toxicity.^[5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not dissolve	Insufficient sonication or use of old DMSO.	Use freshly opened DMSO and sonicate the solution as recommended. ^{[1][2]}
Loss of compound activity in experiments	Improper storage of stock solution or repeated freeze-thaw cycles.	Aliquot stock solutions into single-use vials and store at -80°C. Avoid leaving the solution at room temperature for extended periods. ^[5]
Precipitation of compound in cell culture media	High concentration of DMSO in the final working solution.	Ensure the final concentration of DMSO in your cell culture media is low (typically <0.5%) to avoid both precipitation and cellular toxicity.

Storage Conditions Summary

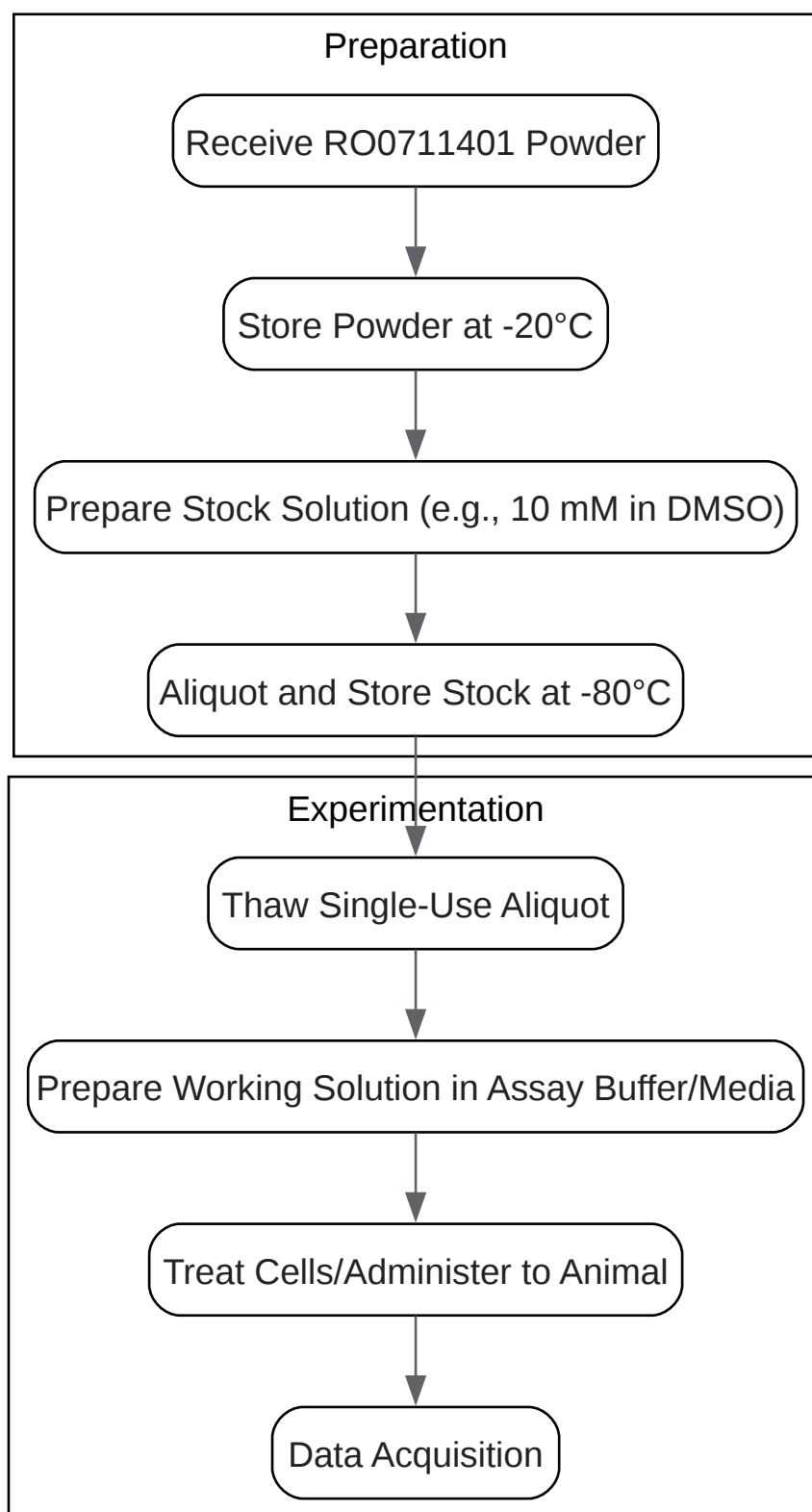
Format	Storage Temperature	Shelf Life
Powder	-20°C	3 years[1][2]
4°C	2 years[1][3]	
In Solvent (e.g., DMSO)	-80°C	6 months[1]
-20°C	1 month[1][4]	

Experimental Protocols

Preparation of **RO0711401** Stock Solution (10 mM in DMSO)

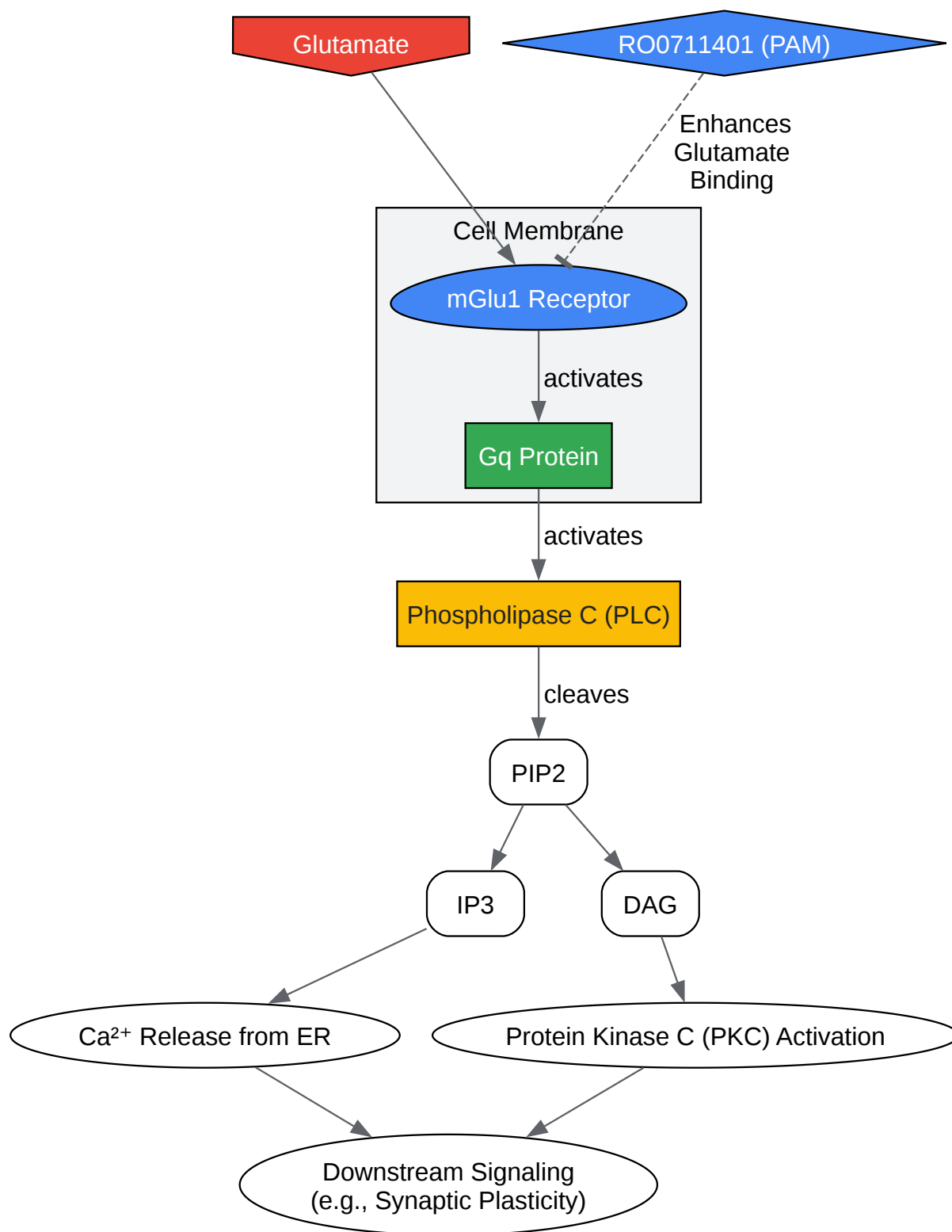
- Pre-weighing Preparation: Allow the vial of **RO0711401** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **RO0711401** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of high-purity, anhydrous DMSO to achieve a 10 mM concentration. Calculation: $\text{Volume (mL)} = [\text{Mass (mg)} / 360.29 \text{ (g/mol)}] / 10 \text{ (mmol/L)} * 1000 \text{ (mL/L)}$
- Dissolution: Vortex the solution and sonicate if necessary until the powder is completely dissolved.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile cryovials. Store the aliquots at -80°C for long-term storage.

Visualizations



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Caption: Experimental workflow for **RO0711401** from receipt to experimental use.



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Caption: Simplified mGlu1 receptor signaling pathway with the action of **RO0711401**.

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